

Proper Disposal Procedures for N,N'-Methylenedistearamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'-Methylenedistearamide*

Cat. No.: *B087082*

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **N,N'-Methylenedistearamide** (CAS No. 109-23-9). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Summary of Key Data

For quick reference, the following table summarizes the key identification and hazard information for **N,N'-Methylenedistearamide**.

Parameter	Value	Reference
Chemical Name	N,N'-Methylenedistearamide	[1]
Synonyms	Methylenebis(stearamide), N,N'-Methylenebis-octadecanamide	[1]
CAS Number	109-23-9	[1]
Molecular Formula	C37H74N2O2	[1]
Molecular Weight	579.00 g/mol	[2]
Hazard Statement	H413: May cause long lasting harmful effects to aquatic life.	[1][3]
Disposal Precaution	P273: Avoid release to the environment.	[3]
Disposal Code	P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.	[3]

Experimental Protocols for Disposal

While specific experimental protocols for the disposal of **N,N'-Methylenedistearamide** are not detailed in the available literature, the recommended procedure is based on standard chemical waste management practices, taking into account its environmental hazards. The primary methods involve thermal destruction or secure landfilling by a licensed facility.

Methodology for Waste Disposal

The disposal of **N,N'-Methylenedistearamide** must be conducted in a manner that prevents environmental contamination, particularly of aquatic ecosystems.

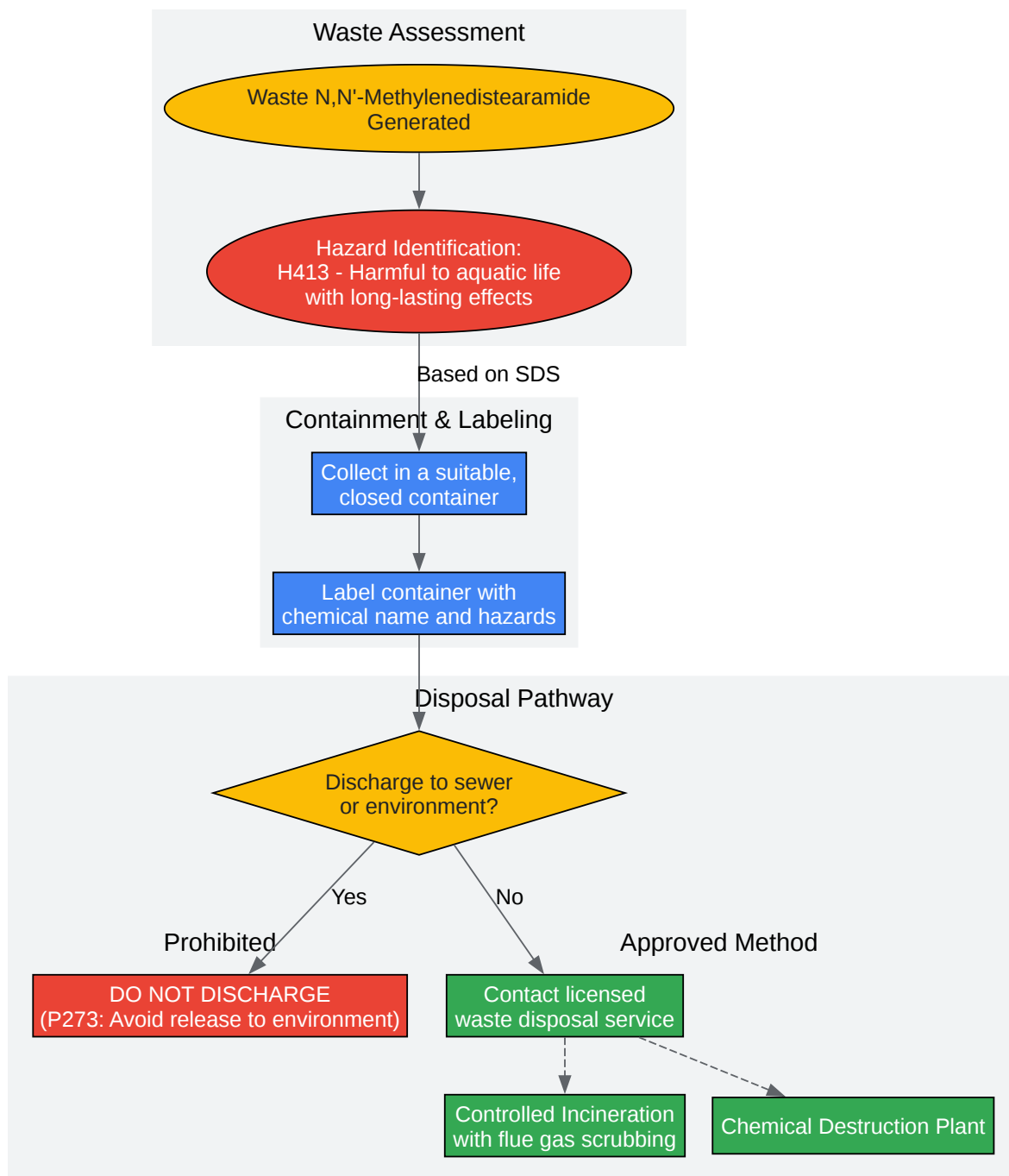
- Waste Collection and Storage:

- Collect waste **N,N'-Methylenedistearamide**, including any contaminated materials from spills, in suitable and tightly closed containers.[3]
- Label the containers clearly with the chemical name and associated hazards.
- Store the waste containers in a dry, cool, and well-ventilated area, away from incompatible materials.[3]
- Disposal Route Selection:
 - Prohibited Disposal: Do not discharge **N,N'-Methylenedistearamide** or its containers into sewer systems, drains, or any water bodies.[3][4] This is due to its classification as causing long-lasting harmful effects to aquatic life.[1][3]
 - Recommended Disposal: The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Contact a licensed professional waste disposal service to arrange for its disposal.[5]
- Contaminated Packaging Disposal:
 - Containers that held **N,N'-Methylenedistearamide** can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.[3]
 - Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[3]
 - For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N,N'-Methylenedistearamide**.

N,N'-Methylenedistearamide Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **N,N'-Methylenedistearamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYLENEBISSTEARAMIDE | 109-23-9 [chemicalbook.com]
- 2. 109-23-9|N,N'-Methylenedistearamide| Ambeed [ambeed.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. aksci.com [aksci.com]
- 5. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for N,N'-Methylenedistearamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087082#n-n-methylenedistearamide-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com